Application Note: Tuning the Bandgap of Perovskite Solar Cells Using Dimethylamine Hydrobromide (DMABr)

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Compound of Interest	
Compound Name:	*Dimethylamine hydrobromide*
CAS No.:	*6912-12-5*
Cat. No.:	*B1365342*

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Abstract and Introduction

The tunability of the optical bandgap is a hallmark of organic-inorganic halide perovskites, enabling their application in diverse optoelectronic devices. For perovskite solar cells (PSCs), engineering a wide bandgap (WBG) of 1.70–1.85 eV is critical for developing highly efficient tandem solar cells, where the perovskite top cell is paired with a silicon or CIGS bottom cell.[1] A common method to widen the bandgap is mixed-halide chemistry (I/Br mixing), but this often introduces photo-induced halide segregation, which compromises device voltage and long-term stability.[2][3]

An alternative and highly effective strategy is A-site cation engineering, which involves introducing cations that modify the perovskite lattice. This application note provides a detailed guide on the use of **Dimethylamine hydrobromide** (DMABr) as an additive to precisely tune the bandgap of formamidinium (FA)-based perovskites. The incorporation of the dimethylammonium (DMA+) cation, even in small quantities, induces a lattice expansion and a unique octahedral tilting, which directly increases the material's bandgap. This approach not

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only achieves the desired wide bandgap but also enhances crystallite quality, passivates defects, and significantly improves the intrinsic stability of the resulting solar cells.[4]

This document offers field-proven protocols for the synthesis, fabrication, and characterization of high-performance WBG perovskite solar cells incorporating DMABr. It is intended for researchers and engineers aiming to develop efficient and stable perovskite-based photovoltaic technologies.

Scientific Principle: The Role of DMABr

The primary function of DMABr in tuning the perovskite bandgap is rooted in its influence on the material's crystal structure. The ABX_3 perovskite structure's electronic properties are heavily dependent on the geometry of the corner-sharing $[PbX_6]^{4-}$ octahedra.

- Octahedral Tilting and Lattice Expansion: The dimethylammonium (DMA^+) cation is larger than conventional A-site cations like methylammonium (MA^+) or formamidinium (FA^+). When incorporated into the lattice, it induces a steric effect, causing a subtle expansion of the crystal lattice and a tilting of the Pb-halide octahedra.[5] This distortion in the Pb-I-Pb bond angle directly alters the electronic band structure, leading to a widening of the bandgap. This mechanism provides a stable method for bandgap tuning without relying solely on halide mixing, thus mitigating phase segregation issues.[1][5]

- Crystallization Modulation and Defect Passivation: Beyond its structural role, DMABr acts as a crystallization modulator. The presence of DMA^+ cations in the precursor solution can influence the nucleation and growth kinetics of the perovskite film, often leading to improved crystal quality with larger grain sizes and fewer grain boundaries.[4] Furthermore, the bromide ions (Br^-) from DMABr and the amine group of DMA^+ can passivate defects such as halide vacancies and undercoordinated Pb^{2+} ions, which are common sources of non-radiative recombination.[6][7] This dual function of improving crystallinity and healing defects is crucial for achieving high open-circuit voltages (V_oc) and overall power conversion efficiency (PCE).[2]

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Figure 1: Mechanism of DMABr in perovskite bandgap tuning and performance enhancement.

Experimental Protocols

This section provides step-by-step protocols for fabricating and characterizing DMABr-modified wide-bandgap perovskite solar cells in a standard n-i-p device architecture (FTO/SnO_2/Perovskite/Spiro-OMeTAD/Au).

Required Materials and Equipment

Chemicals:

- Lead (II) iodide (PbI_2, 99.99%)
- Formamidinium iodide (FAI)
- Methylammonium bromide (MABr)
- Cesium iodide (CsI)
- **Dimethylamine hydrobromide** (DMABr)
- Anhydrous solvents: N,N-Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Isopropanol (IPA), Chlorobenzene (CB)
- Spiro-OMeTAD (for HTL)
- bis(trifluoromethane)sulfonimide lithium salt (Li-TFSI)

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- 4-tert-Butylpyridine (t-BP)
- SnO_2 colloidal dispersion (15 wt.%)
- Patterned FTO-coated glass substrates

Equipment:

- Nitrogen-filled glovebox
- Spin coater
- Hotplates
- Solar simulator (AM 1.5G)
- External Quantum Efficiency (EQE) setup
- UV-Vis Spectrophotometer
- Photoluminescence (PL) Spectrometer
- X-ray Diffractometer (XRD)
- Scanning Electron Microscope (SEM)
- Thermal evaporator

Protocol 1: Perovskite Precursor Solution Preparation

The following formulations are for a baseline mixed-cation, mixed-halide perovskite (target bandgap ~1.68 eV) and a DMABr-modified version (target bandgap ~1.73 eV). All preparation should be conducted inside a nitrogen-filled glovebox.

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Parameter	Control Solution (1.68 eV)	DMABr-Modified Solution (1.73 eV)
PbI_2	587 mg (1.27 mmol)	587 mg (1.27 mmol)
FAI	172 mg (1.0 mmol)	172 mg (1.0 mmol)
MABr	22.4 mg (0.2 mmol)	22.4 mg (0.2 mmol)
CsI	20.8 mg (0.08 mmol)	20.8 mg (0.08 mmol)
DMABr	0 mg	~15.4 mg (0.1 mmol)
DMF	780 µL	780 µL
DMSO	220 µL	220 µL
Molarity (PbI_2)	~1.2 M	~1.2 M

Procedure:

- Add the specified amounts of metal halides (PbI_2) and organic salts (FAI, MABr, CsI, and DMABr if applicable) into a 2 mL glass vial.
- Add the anhydrous DMF and DMSO solvents.
- Place a magnetic stir bar in the vial, cap it, and stir on a hotplate at 60 °C for at least 2 hours or until all solids are fully dissolved, yielding a clear yellow solution.
- Before use, cool the solution to room temperature and filter it through a 0.22 µm PTFE syringe filter.

Causality Note: The DMF:DMSO solvent ratio (approx. 4:1) is critical. DMSO forms strong adducts with PbI_2, which helps control the crystallization rate during film formation, leading to more uniform and higher-quality perovskite films.[8] The addition of DMABr may slightly alter the solution's properties, but its primary role manifests during film crystallization.

Protocol 2: Device Fabrication Workflow

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// Connect the nodes start -> clean; clean -> etl; etl -> perovskite [style=bold, color="#EA4335", label="Glovebox Environment"]; perovskite -> htl; htl -> electrode; electrode -> finish; } /dot

Figure 2: Step-by-step workflow for the fabrication of an n-i-p perovskite solar cell.

Step-by-Step Procedure:

- Substrate Cleaning: Sequentially sonicate pre-patterned FTO substrates in detergent, deionized water, acetone, and IPA for 15 minutes each. Dry with a nitrogen gun and treat with oxygen plasma for 15 minutes to create a hydrophilic surface.[9]
- Electron Transport Layer (ETL): Dilute the SnO_2 colloidal dispersion with DI water (1:5 ratio). Spin-coat the solution onto the FTO substrates at 3000 rpm for 30 seconds. Anneal the substrates in air at 150 °C for 30 minutes. Allow to cool before transferring into the glovebox.
- Perovskite Film Deposition:
  - Dispense 40 µL of the prepared perovskite precursor solution (from Protocol 3.2) onto the SnO_2 layer.
  - Spin-coat in a two-step program: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
  - During the second step, at the 20-second mark, dispense 100 µL of chlorobenzene (anti-solvent) onto the center of the spinning substrate.
  - Immediately transfer the film to a hotplate and anneal at 150 °C for 30 minutes in the glovebox. The film should turn from a transparent yellow to a dark brown/black color,

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indicating perovskite phase formation.

- Hole Transport Layer (HTL): Prepare the Spiro-OMeTAD solution (e.g., 72.3 mg Spiro-OMeTAD, 28.8 µL t-BP, and 17.5 µL of a Li-TFSI stock solution [520 mg/mL in acetonitrile] in 1 mL of chlorobenzene).[9] Spin-coat the HTL solution onto the perovskite layer at 4000 rpm for 30 seconds.

- Gold (Au) Electrode: Transfer the substrates to a thermal evaporator. Deposit an 80-100 nm thick gold back contact through a shadow mask under high vacuum (<10^{-6} Torr).

Protocol 3: Characterization

To validate the successful incorporation of DMABr and its effects, the following characterizations are essential.

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Characterization	Purpose	Expected Result with DMABr
UV-Vis Spectroscopy	Determine the optical bandgap (E_g).	A blue-shift in the absorption onset. Tauc plot analysis will show an increase in E_g from ~1.68 eV to ~1.73 eV.
X-Ray Diffraction (XRD)	Analyze crystal structure and phase purity.	A shift of the main diffraction peaks (e.g., (100)) to lower 2θ values, confirming lattice expansion. Improved peak intensity may indicate enhanced crystallinity.
Photoluminescence (PL)	Assess defect density and charge carrier dynamics.	An increase in steady-state PL intensity and a longer carrier lifetime (from TRPL), indicating reduced non-radiative recombination due to defect passivation.
Scanning Electron Microscopy (SEM)	Visualize film morphology and grain size.	Potentially larger, more uniform grain sizes with fewer visible pinholes compared to the control film.
Current Density-Voltage (J-V)	Measure solar cell performance parameters.	A significant increase in V_oc. J_sc may decrease slightly due to the wider bandgap. Overall PCE should be high, with improved stability.

Expected Results and Discussion

The incorporation of DMABr is expected to yield significant improvements in both material properties and device performance.

Table of Expected Performance Parameters:

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Device	Bandgap (eV)	V_oc (V)	J_sc (mA/cm²)	FF (%)	PCE (%)
Control	~1.68	1.10 - 1.15	22.0 - 23.0	75 - 78	18 - 20
DMABr-Modified	~1.73	1.18 - 1.22	20.5 - 21.5	78 - 81	>20

The most prominent result of DMABr incorporation is a marked increase in the open-circuit voltage (V_oc). This is a direct consequence of both the widened bandgap and the reduction in non-radiative recombination losses from defect passivation. The enhanced film quality often leads to an improved Fill Factor (FF). While the short-circuit current (J_sc) may see a slight reduction due to the wider bandgap absorbing fewer red photons, the gains in V_oc and FF typically result in a higher overall PCE.

Crucially, devices fabricated with DMABr have shown exceptional stability. For instance, DMA-incorporated cells have been reported to retain over 90% of their initial efficiency after hundreds of hours of operation at elevated temperatures. This stability is attributed to the more robust crystal lattice that is less prone to degradation and halide segregation.

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Low V_oc	High defect density; poor film quality.	Ensure high-purity precursors. Optimize annealing temperature and time. Confirm the correct concentration of DMABr is used.
Poor Film Coverage / Pinholes	Sub-optimal spin-coating parameters; incorrect anti-solvent timing.	Adjust spin speeds and timing of anti-solvent application. Ensure the substrate surface is clean and hydrophilic before deposition.
Inconsistent Results	Degradation of precursor solutions; environmental variations.	Always use freshly prepared precursor solutions. Strictly control the glovebox atmosphere (O_2 and H_2O < 0.1 ppm).
No Bandgap Shift	Incorrect DMABr concentration or failed incorporation.	Verify the mass of DMABr used. Characterize with XRD to confirm lattice changes.

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